

Technical Guide: Synthesis of N,N'-Dimethylethananimidamide Hydrochloride via Modified Pinner Reaction

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Compound of Interest

Compound Name: *N,N'-dimethylethananimidamide hydrochloride*
CAS No.: 5504-12-1
Cat. No.: B2664942

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Executive Summary

- Target Molecule: **N,N'-Dimethylethananimidamide Hydrochloride**^[1]
- CAS Registry Number: 5504-12-1
- Core Strategy: Two-stage synthesis.
 - Pinner Salt Formation: Acid-catalyzed addition of methanol to acetonitrile to form methyl acetimidate hydrochloride.
 - Amidinolysis & Transamination: Reaction of the imidate ester with excess methylamine to displace both the methoxy group and the imino nitrogen (as ammonia), yielding the symmetric amidine.

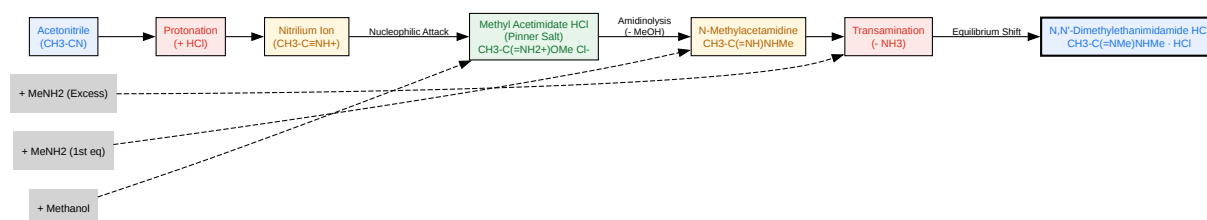
- Key Advantage: Uses inexpensive, readily available starting materials (acetonitrile, methanol, methylamine) avoiding expensive orthoesters or unstable imidoyl chlorides.

Reaction Mechanism & Logic

The synthesis proceeds through a nucleophilic addition-elimination pathway.

- Activation: Anhydrous HCl protonates the nitrile nitrogen, creating a highly electrophilic nitrilium species.
- Addition (Pinner Step): Methanol attacks the electrophilic carbon, forming the Methyl Acetimidate Hydrochloride (Pinner Salt).
- Substitution 1 (Amidinolysis): The first equivalent of methylamine attacks the imidate carbon, displacing methanol to form N-methylacetamidine (mono-substituted).
- Substitution 2 (Transamination): Under excess amine and thermal driving force, a second equivalent of methylamine attacks the amidine core. The system re-equilibrates, displacing ammonia (NH_3) to form the thermodynamically stable symmetric N,N'-dimethylacetamidine.

Mechanistic Pathway Diagram[2]



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Caption: Step-wise mechanistic progression from nitrile activation to the final symmetric amidine via ammonia displacement.

Experimental Protocol

Phase 1: Synthesis of Methyl Acetimidate Hydrochloride (Pinner Salt)

Objective: Isolate the moisture-sensitive imidate ester intermediate.

Parameter	Specification
Reagents	Acetonitrile (1.0 eq), Methanol (1.1 eq), Anhydrous HCl gas (>1.1 eq).
Solvent	Anhydrous Diethyl Ether or 1,4-Dioxane (optional co-solvent).
Temperature	-5°C to 0°C (Critical).
Atmosphere	Nitrogen/Argon (Strictly Anhydrous).

Procedure:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, gas inlet tube, and a drying tube (CaCl₂ or Drierite). Flame-dry the apparatus under nitrogen flow.
- Charging: Charge the flask with Acetonitrile (41.05 g, 1.0 mol) and absolute Methanol (35.2 g, 1.1 mol). If using a co-solvent, add anhydrous Diethyl Ether (200 mL) to facilitate precipitation.
- Acidification: Cool the mixture to -5°C using an ice-salt bath. Slowly bubble anhydrous HCl gas through the solution.
 - Note: Maintain temperature below 5°C to prevent Pinner salt decomposition into amide.
 - Continue bubbling until the solution is saturated (approx. 40-45 g of HCl).

- Crystallization: Seal the flask and store at 4°C for 24–48 hours. The Methyl Acetimidate Hydrochloride will precipitate as a white, hygroscopic crystalline solid.
- Isolation: Filter the solid rapidly under a blanket of dry nitrogen. Wash with cold anhydrous ether.
 - Storage: Use immediately for Phase 2 or store in a desiccator at -20°C.

Phase 2: Conversion to N,N'-Dimethylethananimidamide Hydrochloride

Objective: Convert the Pinner salt to the symmetric amidine using excess methylamine.

Parameter	Specification
Reagents	Pinner Salt (from Phase 1), Methylamine (2.0 M in THF or Methanol, >2.5 eq).
Solvent	Anhydrous Methanol or Ethanol.
Temperature	0°C -> Room Temp -> 50°C (Reflux).
Pressure	Sealed vessel recommended to retain Methylamine/Ammonia.

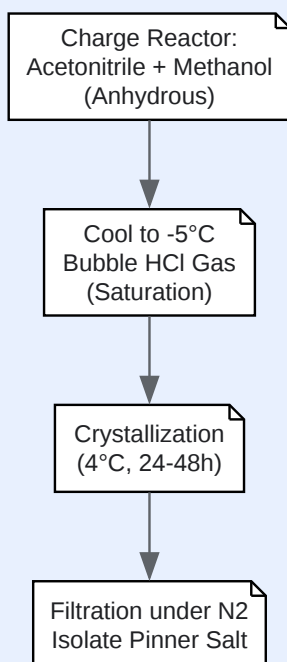
Procedure:

- Resuspension: Suspend the isolated Pinner Salt (109.5 g, 1.0 mol) in anhydrous Methanol (300 mL) in a pressure-rated vessel or autoclave.
- Amine Addition: Cool to 0°C. Add a solution of Methylamine (e.g., 2.0 M in MeOH, 1.5 L, 3.0 mol).
 - Stoichiometry Note: A large excess (≥ 3 equivalents) is required to drive the equilibrium from the mono-substituted amidine to the di-substituted product by displacing ammonia.
- Reaction: Seal the vessel. Allow to warm to room temperature and stir for 4 hours. Then, heat to 50–60°C for 12–16 hours.

- Observation: The initial precipitate (Pinner salt) will dissolve, and NH_3 gas will be generated (internal pressure will rise).
- Workup:
 - Cool the vessel to room temperature and carefully vent the excess Methylamine and Ammonia.
 - Concentrate the solution in vacuo to remove solvent and residual ammonia.
 - The residue is the crude **N,N'-dimethylethanimidamide hydrochloride**.
- Purification: Recrystallize from Isopropanol/Ether or Acetonitrile.
 - Yield: Typically 75–85%.
 - Characterization: ^1H NMR (D_2O) should show a singlet for the C-CH_3 and a singlet (or doublet depending on pH/exchange) for the N-CH_3 groups.

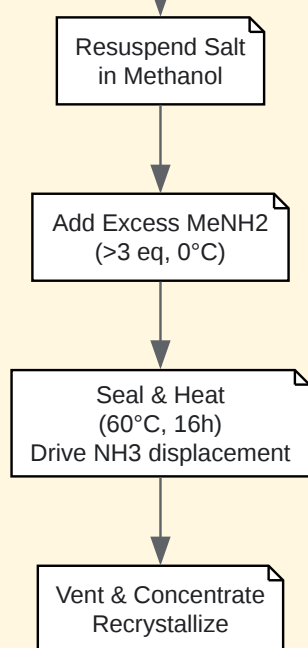
Process Workflow Diagram

Phase 1: Pinner Salt Synthesis



Transfer Solid

Phase 2: Amidinolysis

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Caption: Operational workflow separating the moisture-sensitive Pinner salt formation from the high-pressure amidinolysis step.

Critical Control Points & Troubleshooting

Issue	Cause	Solution
Low Yield (Phase 1)	Moisture ingress hydrolyzing Pinner salt to ester.	Ensure all solvents are dried over molecular sieves (3Å). Use a positive pressure of Nitrogen.
Sticky Solid (Phase 1)	Incomplete crystallization or excess alcohol.	Use Diethyl Ether as a co-solvent to force precipitation. Ensure HCl saturation is complete.
Incomplete Substitution (Phase 2)	Insufficient Methylamine or premature venting.	Use at least 3.0 equivalents of Methylamine. Maintain sealed pressure to keep MeNH ₂ in solution during heating.
Ammonium Chloride Contamination	Byproduct of reaction.	The product is an HCl salt, but NH ₄ Cl is also formed. Separation relies on solubility differences in hot Isopropanol/Acetonitrile (Product is more soluble than NH ₄ Cl).

Safety Considerations

- Anhydrous HCl: Highly corrosive and toxic. Perform all bubbling in a well-ventilated fume hood with a scrubber trap.
- Pressure Reaction: Heating methylamine in a sealed vessel generates pressure. Use a rated autoclave or heavy-wall pressure tube with a blast shield.
- Exotherm: The reaction of Pinner salts with amines is exothermic. Add amine slowly at 0°C.

References

- Pinner Reaction Fundamentals
 - Pinner, A., & Klein, F. (1877). Umwandlung der Nitrile in Imide. Berichte der deutschen chemischen Gesellschaft.
- Synthesis of Amidines from Imidates
 - Organic Chemistry Portal.[2] (n.d.). Synthesis of Amidines. Retrieved from
- Preparation of N,N'-Disubstituted Amidines
 - BenchChem. (2025).[3] **N,N'-dimethylethanimidamide hydrochloride** Structure and Synthesis. Retrieved from
- Amidinolysis Mechanism (Transamination)
 - Jessop, P. G., et al. (2011).[2] The reaction of primary amines with N,N-dimethylacetamide dimethyl acetal. Journal of Organic Chemistry. (Demonstrates the principle of amine exchange to form symmetric acetamidines).

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Sources

- 1. N,N'-dimethylethanimidamide hydrochloride | 5504-12-1 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Amidine synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 3. pdf.benchchem.com [pdf.benchchem.com]
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